

# Application Notes and Protocols: Diethyl Pimelate as a Fragrance Component and Synthetic Intermediate

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## Compound of Interest

Compound Name: *Diethyl pimelate*

Cat. No.: *B1583745*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of **diethyl pimelate**, detailing its physicochemical properties, synthesis, and applications as both a fragrance component and a versatile intermediate in chemical synthesis. The protocols provided are intended for use by qualified professionals in a laboratory setting.

## Physicochemical Properties and Safety Information

**Diethyl pimelate** (CAS No. 2050-20-6) is a diester of pimelic acid and ethanol.<sup>[1]</sup> It is a colorless liquid with a characteristic fruity and floral aroma.<sup>[1]</sup>

Table 1: Physicochemical Properties of **Diethyl Pimelate**

Property	Value	Reference(s)
Molecular Formula	C <sub>11</sub> H <sub>20</sub> O <sub>4</sub>	[2]
Molecular Weight	216.27 g/mol	[2]
Appearance	Clear, colorless liquid	[1][3]
Odor	Fruity, floral	[1]
Boiling Point	267.6 °C at 760 mmHg; 149 °C at 18 Torr	[3][4]
Melting Point	-24 °C	[3]
Density	0.9928 g/cm <sup>3</sup> at 20 °C	[4]
Refractive Index (n <sup>20</sup> /D)	1.430	[3]
Solubility	Slightly soluble in water (1.97 g/L); soluble in organic solvents	[1][3]
Flash Point	117.4 °C	[3]
Stability	Stable under normal temperatures and pressures	[1]

Table 2: Identifiers and Synonyms for **Diethyl Pimelate**

Identifier	Value
CAS Number	2050-20-6
EINECS Number	218-083-9
PubChem CID	16300
Synonyms	Diethyl heptanedioate, Heptanedioic acid diethyl ester, Pimelic acid diethyl ester

Safety and Handling: **Diethyl pimelate** may cause skin and eye irritation.[1][2] It is recommended to handle this chemical in a well-ventilated area, wearing appropriate personal

protective equipment (PPE), including safety goggles and gloves.[5] Avoid inhalation of vapors and direct contact with skin and eyes.[1] Store in a cool, dry place away from incompatible materials.[5]

## Application as a Fragrance Component

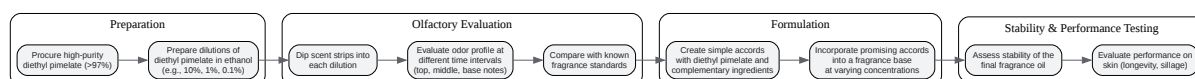
**Diethyl pimelate**'s pleasant fruity and floral aroma makes it a valuable component in fragrance formulations for a variety of consumer products, including perfumes, lotions, and soaps.[1] Aliphatic esters, in general, are widely used in perfumery to impart fruity and floral notes.[6][7][8][9]

**Odor Profile:** While detailed sensory analysis data by professional perfumers is not readily available in the public domain, **diethyl pimelate** is consistently described as having a "fruity" and "floral" character.[1] Its scent can be further characterized by gas chromatography-olfactometry (GC-O) to identify specific odor nuances.

**Use in Formulations:** The exact concentration of **diethyl pimelate** in a fragrance formulation will depend on the desired olfactory effect and the other components of the blend. As with other aliphatic esters, it can be used to add a fresh, fruity top or middle note to a fragrance composition.[6][9]

### Protocol 1: Conceptual Workflow for Evaluating **Diethyl Pimelate** in a Fragrance Base

This protocol outlines a general workflow for incorporating and evaluating a new fragrance ingredient like **diethyl pimelate**.



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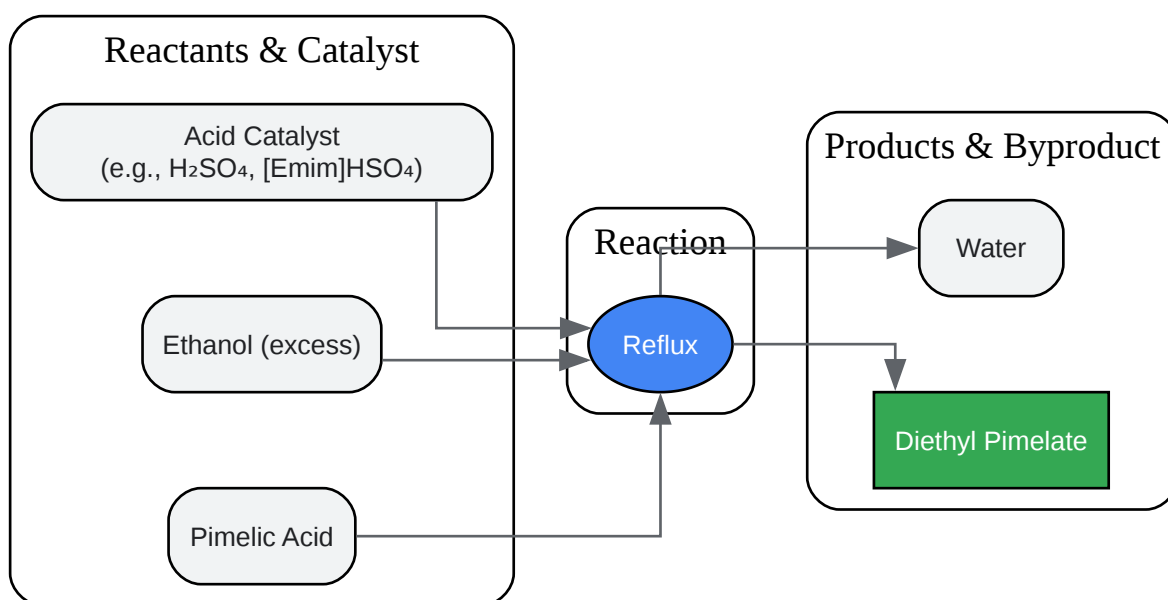
Caption: A conceptual workflow for the evaluation and incorporation of **diethyl pimelate** into fragrance formulations.

## Applications in Chemical Synthesis

**Diethyl pimelate** is a valuable difunctional starting material for a variety of organic synthesis reactions.<sup>[1]</sup> Its two ester groups can undergo reactions such as condensation, reduction, and hydrolysis, making it a versatile building block for more complex molecules, including macrocycles and polymers.<sup>[10][11]</sup>

A common method for the synthesis of **diethyl pimelate** is the Fischer esterification of pimelic acid with ethanol in the presence of an acid catalyst.

### Protocol 2: Fischer Esterification of Pimelic Acid



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Caption: Reaction scheme for the synthesis of **diethyl pimelate** via Fischer esterification.

#### Experimental Details:

- Reactants: Pimelic acid, absolute ethanol, and a catalytic amount of a strong acid (e.g., concentrated sulfuric acid or an acidic ionic liquid like [Emim]HSO<sub>4</sub>).
- Procedure:

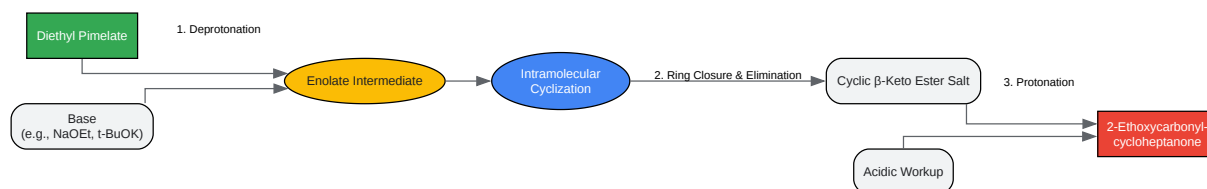
- Combine pimelic acid and an excess of absolute ethanol in a round-bottom flask equipped with a reflux condenser.
- Carefully add the acid catalyst.
- Heat the mixture to reflux and maintain for several hours. The reaction progress can be monitored by techniques such as thin-layer chromatography (TLC) or gas chromatography (GC).
- Upon completion, cool the reaction mixture to room temperature.
- The workup procedure typically involves neutralizing the acid catalyst, removing the excess ethanol by distillation, and extracting the **diethyl pimelate** with an organic solvent.
- The organic layer is then washed, dried, and the solvent is evaporated to yield the crude product.
- Purification is achieved by vacuum distillation.

Table 3: Example Reaction Conditions for **Diethyl Pimelate** Synthesis

Catalyst	Molar Ratio (Ethanol:Acid)	Temperature	Time	Yield	Reference
[Emim]HSO <sub>4</sub>	3:1	383.15 K (110 °C)	5 h	96.37%	[1]

**Diethyl pimelate** can undergo an intramolecular Claisen condensation, known as the Dieckmann condensation, to form a cyclic  $\beta$ -keto ester. This reaction is a key step in the synthesis of five- and six-membered rings.

#### Protocol 3: Dieckmann Condensation of **Diethyl Pimelate**



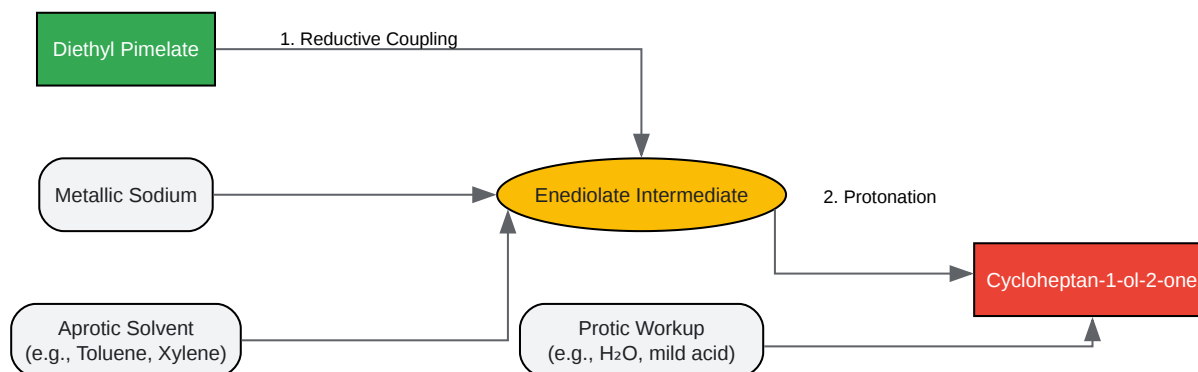
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Caption: Reaction pathway for the Dieckmann condensation of **diethyl pimelate**.

#### Experimental Details:

- Reactants: **Diethyl pimelate**, a strong base (e.g., sodium ethoxide, potassium tert-butoxide), and an anhydrous solvent (e.g., toluene, THF).
- Procedure:
  - Dissolve **diethyl pimelate** in the anhydrous solvent in a flask equipped with a reflux condenser and under an inert atmosphere (e.g., nitrogen or argon).
  - Add the base portion-wise or as a solution while stirring.
  - The reaction mixture is typically heated to reflux to drive the condensation.
  - After the reaction is complete, the mixture is cooled, and the resulting salt of the  $\beta$ -keto ester is neutralized with a dilute acid.
  - The product is then extracted with an organic solvent, washed, dried, and purified, usually by vacuum distillation.

The acyloin condensation of **diethyl pimelate** involves a reductive coupling of the two ester groups using metallic sodium to form a cyclic  $\alpha$ -hydroxy ketone (an acyloin). This is a powerful method for the formation of medium to large-sized rings.

Protocol 4: Acyloin Condensation of **Diethyl Pimelate**

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Caption: Reaction pathway for the acyloin condensation of **diethyl pimelate**.

## Experimental Details:

- Reactants: **Diethyl pimelate**, metallic sodium, and a high-boiling aprotic solvent (e.g., toluene, xylene).
- Procedure:
  - In a flask equipped for high-dilution conditions (to favor intramolecular cyclization), add the aprotic solvent and finely dispersed metallic sodium.
  - Heat the mixture to reflux with vigorous stirring.
  - A solution of **diethyl pimelate** in the same solvent is added slowly over an extended period to the refluxing sodium dispersion.
  - After the addition is complete, the reaction is refluxed for an additional period to ensure completion.
  - The reaction is then cooled, and the excess sodium is carefully quenched (e.g., with ethanol).

- A protic workup with water or dilute acid is performed to hydrolyze the enediolate intermediate.
- The acyloin product is isolated by extraction, followed by purification, typically via distillation or chromatography.

These protocols and data provide a foundation for the utilization of **diethyl pimelate** in both fragrance development and chemical synthesis. Researchers are encouraged to consult the cited literature for more detailed information and to adapt these procedures as necessary for their specific applications, always adhering to safe laboratory practices.

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